

Application Notes and Protocols for Selective Metal Titration using Semixylenol Orange

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Compound of Interest

Compound Name: *Semixylenol orange*

Cat. No.: B097966

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Introduction

Complexometric titration is a powerful analytical technique for the quantitative determination of metal ions in a sample. The selectivity of this method can be significantly enhanced by controlling the pH of the solution, especially when using a metallochromic indicator such as **Semixylenol Orange**. This indicator, and its closely related analog Xylenol Orange, forms colored complexes with various metal ions. The stability of these metal-indicator complexes is highly dependent on the pH. By carefully adjusting the pH, it is possible to selectively titrate different metals in a mixture with a chelating agent, typically ethylenediaminetetraacetic acid (EDTA). At a specific pH, only the metal ion that forms a sufficiently stable complex with EDTA will be titrated, allowing for the sequential determination of multiple metals in the same sample.

These application notes provide detailed protocols for the preparation of reagents and the selective titration of various metal ions by pH adjustment using **Semixylenol Orange** as the indicator.

Data Presentation: pH-Dependent Metal Titration with Semixylenol Orange

The following table summarizes the optimal pH conditions for the complexometric titration of various metal ions with EDTA using **Semixylenol Orange** (or Xylenol Orange) as the indicator.

The endpoint is consistently marked by a color change from red or violet to yellow.

Metal Ion	Optimal pH Range	Color Change at Endpoint
Bismuth (Bi ³⁺)	1.0 - 3.0[1][2]	Red/Violet to Yellow
Zinc (Zn ²⁺)	5.5 - 6.2[1]	Red/Violet to Yellow
Lead (Pb ²⁺)	5.0 - 6.0[1]	Red/Violet to Yellow
Copper (Cu ²⁺)	5.0 - 6.0	Red/Violet to Yellow
Nickel (Ni ²⁺)	5.5	Red/Violet to Yellow
Aluminum (Al ³⁺)	~3.0	Red/Violet to Yellow
Cobalt (Co ²⁺)	< 6.7	Red to Yellow

Experimental Protocols

Reagent Preparation

3.1.1. Preparation of 0.1% (w/v) **Semixylenol Orange** Indicator Solution

A 0.1% (w/v) **Semixylenol Orange** indicator solution can be prepared as follows:

- Weigh 0.1 g of **Semixylenol Orange** powder.
- Dissolve the powder in 100 mL of distilled or deionized water.
- Stir the solution until the indicator is completely dissolved.
- Store the solution in a tightly capped, dark bottle.

Note: Commercially available pre-made solutions can also be used.

3.1.2. Preparation of Standard EDTA Solution (0.05 M)

- Weigh approximately 18.61 g of disodium ethylenediaminetetraacetate (Na₂EDTA·2H₂O).

- Dissolve the $\text{Na}_2\text{EDTA}\cdot2\text{H}_2\text{O}$ in approximately 800 mL of distilled or deionized water in a 1 L volumetric flask.
- Gently heat and stir the solution to aid dissolution.
- Once dissolved and cooled to room temperature, dilute the solution to the 1 L mark with distilled or deionized water.
- Standardize the EDTA solution against a primary standard, such as calcium carbonate or zinc metal.

3.1.3. Preparation of Buffer Solutions

Buffer solutions are crucial for maintaining the desired pH during titration. Prepare a range of buffers (e.g., acetate, hexamine) to cover the required pH values for the selective titration of different metals.

General Protocol for Selective Metal Titration

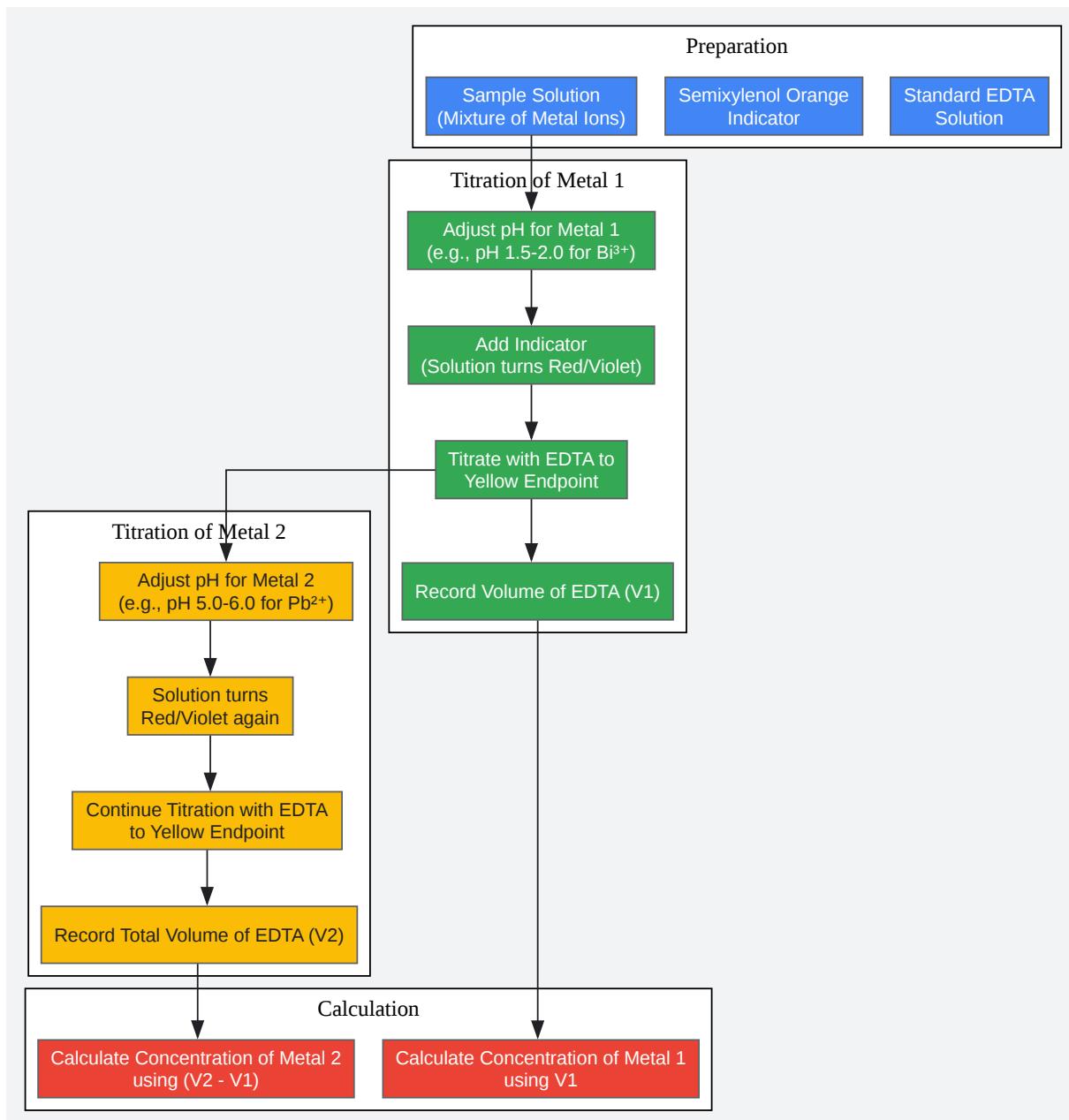
This protocol outlines the general steps for the selective titration of a mixture of metal ions (e.g., a solution containing Bi^{3+} and Pb^{2+}).

- Sample Preparation: Accurately pipette a known volume of the sample solution containing the metal ions into a clean conical flask. Dilute with distilled or deionized water to a suitable volume (e.g., 50-100 mL).
- pH Adjustment for the First Metal Ion: Adjust the pH of the solution to the optimal range for the titration of the first metal ion using a suitable acid (e.g., nitric acid) or buffer solution. For a Bi^{3+} and Pb^{2+} mixture, initially adjust the pH to 1.5 - 2.0 for the selective titration of Bi^{3+} .^[1]
- Addition of Indicator: Add 2-4 drops of the 0.1% **Semixylenol Orange** indicator solution to the sample. The solution should turn a red or violet color, indicating the formation of the metal-indicator complex.
- Titration of the First Metal Ion: Titrate the solution with the standardized EDTA solution. The endpoint is reached when the color of the solution sharply changes from red/violet to a clear yellow.^[1] Record the volume of EDTA used.

- pH Readjustment for the Second Metal Ion: After the first endpoint, adjust the pH of the same solution to the optimal range for the titration of the second metal ion. For the Bi^{3+} and Pb^{2+} mixture, add a hexamine buffer to raise the pH to 5.0 - 6.0 for the titration of Pb^{2+} .^[1] The solution will turn red/violet again as the second metal ion complexes with the free indicator.
- Titration of the Second Metal Ion: Continue the titration with the same standardized EDTA solution until the color changes back to yellow. Record the total volume of EDTA used. The volume required for the second metal ion is the difference between the final and initial burette readings.
- Calculations: Calculate the concentration of each metal ion in the sample using the stoichiometry of the EDTA-metal complex (typically 1:1) and the volume of EDTA consumed for each metal.

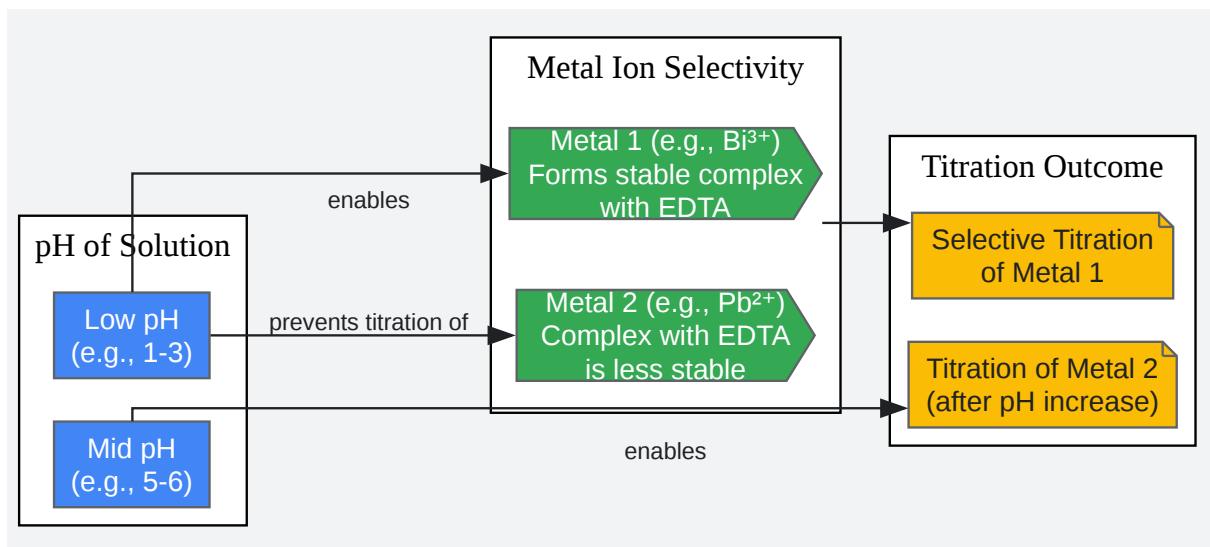
Visualizations

Experimental Workflow for Selective Titration

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Caption: Workflow for selective metal titration by pH adjustment.

Logical Relationship of pH and Metal Selectivity



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